

Technical Guide: Reactivity & Synthetic Utility of Chloromethyl Phenyl Sulfoxide (CMPSO)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chloromethyl phenyl sulfoxide

CAS No.: 7205-94-9

Cat. No.: B1607420

[Get Quote](#)

Executive Summary: The "Chemical Chameleon"

Chloromethyl phenyl sulfoxide (CMPSO) is a cornerstone C1 synthon in modern organic synthesis. Its utility stems from its unique amphiphilic reactivity. Unlike standard alkyl halides or simple sulfoxides, CMPSO possesses two distinct reactive faces that can be toggled by reaction conditions:

- **Nucleophilic Carbon Source:** The α -protons are highly acidic (pKa ~10 in DMSO, lowered further by the electron-withdrawing β -chloro group), allowing the generation of carbanions for addition to carbonyls (The Satoh Strategy).
- **Electrophilic Sulfur/Carbon Source:** Under acidic conditions, the sulfinyl group triggers the Pummerer Rearrangement, transforming the molecule into a highly reactive thionium ion equivalent.

This guide provides a mechanistic deep-dive into these pathways, supported by validated protocols and structural analysis.

Electronic Architecture & Reactivity Profile

The versatility of CMP SO is dictated by the interplay between the sulfinyl () group and the chloromethyl moiety.

Feature	Electronic Effect	Synthetic Consequence
Sulfinyl Dipole	Strong electron-withdrawing group (EWG).	Increases acidity of α -protons, enabling lithiation with LDA/LiHMDS.
Chirality	The sulfur atom is a stereogenic center.	Allows for asymmetric induction in C-C bond formation (though racemization can occur under thermal Pummerer conditions).
-Chloro Substituent	Inductive withdrawal (-I) + Steric bulk.	Stabilizes the α -carbanion but severely retards direct displacement of the chloride.
Oxygen Basicity	The sulfinyl oxygen is a hard Lewis base.	Site of initial attack by acylating agents (Ac_2O , TFAA) to trigger Pummerer rearrangement.

The Pummerer Rearrangement (Electrophilic Pathway)[1][2]

The Pummerer rearrangement is the dominant reaction pathway when CMP SO is exposed to acid anhydrides. It transforms the sulfoxide into an

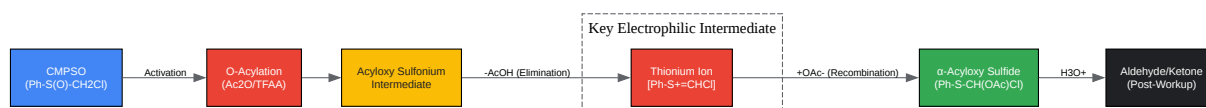
-substituted sulfide, typically an

-acyloxy sulfide or, in the presence of specific nucleophiles, a C-C bond-forming intermediate.

Mechanistic Workflow

The reaction proceeds via an E1cb-like elimination followed by the formation of a transient, highly electrophilic thionium ion.

- Acylation: The sulfinyl oxygen attacks the electrophile (e.g., Acetic Anhydride).
- Elimination: Base (acetate) removes an
-proton, eliminating the acyloxy group to form the thionium ion.
- Addition: The nucleophile attacks the thionium carbon.



[Click to download full resolution via product page](#)

Figure 1: The Pummerer Rearrangement mechanism transforming CMPSO into functionalized sulfides.

Synthetic Utility

This pathway is primarily used to functionalize the

-carbon. If the resulting

-acyloxy sulfide is hydrolyzed, the net result is the oxidation of the

-carbon to an aldehyde or ketone.

Carbanion Chemistry: The Satoh Homologation (Nucleophilic Pathway)

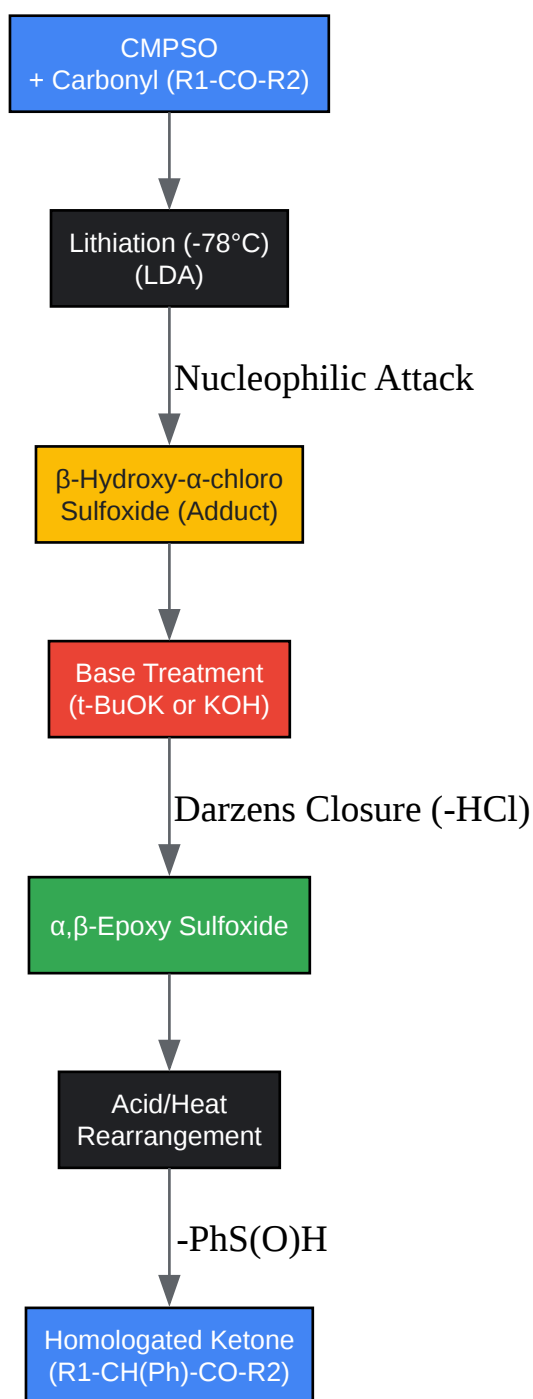
The "Satoh Strategy" (pioneered by Tsuyoshi Satoh) utilizes the acidity of the chloromethyl protons to synthesize homologated ketones, epoxides, or 1-chlorovinyl sulfoxides. This is the most valuable application of CMPSO in drug discovery for building carbon skeletons.

The "One-Carbon Extension" Logic

- **Generation:** CMPSO is treated with LDA at -78°C to form the

-chloro carbanion.
- **Addition:** The carbanion attacks a ketone/aldehyde to form a chlorohydrin-like adduct.
- **Closure/Rearrangement:** Treatment with base (t-BuOK) causes intramolecular displacement of chloride (Darzens reaction) to form an

-epoxy sulfoxide, which rearranges to a homologated ketone upon acid treatment or heating.



[Click to download full resolution via product page](#)

Figure 2: The Satoh Homologation strategy for synthesizing chain-extended ketones.

The Nucleophilic Substitution Anomaly

Researchers often attempt to displace the chloride in CMPSO using standard nucleophiles (e.g.,

,

). This approach usually fails.

- The Problem: The

-sulfinyl group exerts a "field effect" and steric repulsion that raises the transition state energy for back-side

attack.

- The Solution:

- Use Pummerer Conditions: Convert the sulfoxide to the thionium ion (as shown in Section 3), which captures nucleophiles readily (

-like pathway).

- Sulfoxide-Metal Exchange: Use the "Sato" carbanion method to build the bond via the carbon, rather than displacing the chloride.

Experimental Protocols

Protocol A: Synthesis of Chloromethyl Phenyl Sulfoxide

A validated method for oxidizing the sulfide precursor without over-oxidation to the sulfone.

Reagents:

- Chloromethyl phenyl sulfide (1.0 equiv)
- Sodium Periodate (
, 1.1 equiv)
- Solvent: Methanol/Water (1:1 v/v)

Procedure:

- Dissolve chloromethyl phenyl sulfide (15.8 g, 100 mmol) in 200 mL of MeOH/Water (1:1) in a 500 mL round-bottom flask.
- Cool the solution to 0°C using an ice bath.
- Add

(23.5 g, 110 mmol) portion-wise over 20 minutes. Note: Exothermic.
- Stir the slurry at 0°C for 4 hours, then allow to warm to room temperature overnight (12 h).
- Workup: Filter off the precipitated sodium iodate (

). Extract the filtrate with

(3 x 100 mL).
- Wash combined organics with brine, dry over

, and concentrate in vacuo.
- Purification: The crude oil usually requires vacuum distillation (bp ~140°C at 2 mmHg) or flash chromatography (Hexane/EtOAc 3:1) to yield CMPSO as a pale yellow oil/solid.

Protocol B: Satoh Homologation (Synthesis of -Chloro Ketones)

Representative procedure for reacting CMPSO with a ketone.

Reagents:

- CMPSO (1.1 equiv)
- LDA (Lithium Diisopropylamide, 1.2 equiv)
- Cyclohexanone (1.0 equiv)
- Solvent: Anhydrous THF

Procedure:

- Carbanion Generation: In a flame-dried flask under Argon, dissolve CMPSO (192 mg, 1.1 mmol) in anhydrous THF (5 mL). Cool to -78°C (Dry ice/Acetone).
- Add LDA (1.2 mmol, 0.6 M in THF) dropwise via syringe. Stir for 30 minutes. The solution typically turns bright yellow (characteristic of the -chloro sulfinyl carbanion).
- Addition: Add Cyclohexanone (98 mg, 1.0 mmol) dissolved in 1 mL THF dropwise.
- Stir at -78°C for 1 hour, then quench with saturated solution (2 mL).
- Workup: Extract with EtOAc, wash with brine, dry ().
- Product Isolation: The resulting adduct (chlorohydrin equivalent) is isolated via column chromatography.
- Conversion: To convert to the homologated ketone, reflux the adduct in benzene/toluene with a catalytic amount of p-TsOH for 2 hours.

References

- Satoh, T., et al. "Development of New Synthetic Methods With Aryl 1-chlorovinyl Sulfoxides." [1] The Chemical Record, 2004.
- Bur, S. K., & Padwa, A. "The Pummerer Reaction: Methodology and Strategy for the Synthesis of Heterocycles." Chemical Reviews, 2004.[2][3]
- Organic Syntheses. "Methyl Phenyl Sulfoxide (Oxidation Protocol Reference)." Org.[4][5][6] [7] Synth. 1966, 46, 78.
- Satoh, T. "Synthesis of ketones and aldehydes from acid halides and organometallic compounds." Chemical Reviews, 1996.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Development of new synthetic methods with aryl 1-chlorovinyl sulfoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pummerer Rearrangement | Chem-Station Int. Ed. [en.chem-station.com]
- 3. Pummerer Rearrangement | Chem-Station Int. Ed. [en.chem-station.com]
- 4. Pummerer rearrangement - Wikipedia [en.wikipedia.org]
- 5. youtube.com [youtube.com]
- 6. Sulfoxide synthesis by C-S coupling reaction or sulfinylation [organic-chemistry.org]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Technical Guide: Reactivity & Synthetic Utility of Chloromethyl Phenyl Sulfoxide (CMP SO)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1607420/docs#technical-guide-reactivity-synthetic-utility-of-chloromethyl-phenyl-sulfoxide-cmpso>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)